

Preparing GW-791344 Stock Solution with DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: GW-791343

Cat. No.: B1241358

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This document provides a detailed protocol for the preparation of a stock solution of **GW-791343** using dimethyl sulfoxide (DMSO). **GW-791343** is a potent and species-specific allosteric modulator of the P2X7 receptor, acting as a negative allosteric modulator of the human P2X7 receptor and a positive allosteric modulator of the rat P2X7 receptor.^{[1][2][3]} Accurate preparation of stock solutions is critical for obtaining reliable and reproducible results in downstream applications.

Quantitative Data Summary

For consistent experimental outcomes, it is crucial to use the correct molecular weight corresponding to the specific salt form of **GW-791343** being used. The table below summarizes the relevant quantitative data for different forms of **GW-791343**.

Parameter	Value	Source(s)
Chemical Name	2-[(3,4-Difluorophenyl)amino]- N-[2-methyl-5-(1- piperazinylmethyl)phenyl]- acetamide	[1]
GW-791343 trihydrochloride M.W.	483.81 g/mol	[1][4][5][6][7]
GW-791343 dihydrochloride M.W.	447.35 g/mol	[8][9]
Solubility in DMSO	≥ 100 mM	[7]

Note on Solubility: While a solubility of up to 100 mM in DMSO has been reported[7], it is advisable to visually confirm complete dissolution, especially when preparing high-concentration stock solutions. If solubility issues arise, gentle warming and vortexing can be employed.

Experimental Protocol: Preparation of a 10 mM GW-791343 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GW-791343** trihydrochloride. Adjust the calculations accordingly if using the dihydrochloride salt or preparing a different concentration.

Materials:

- **GW-791343** trihydrochloride (solid powder)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips

- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

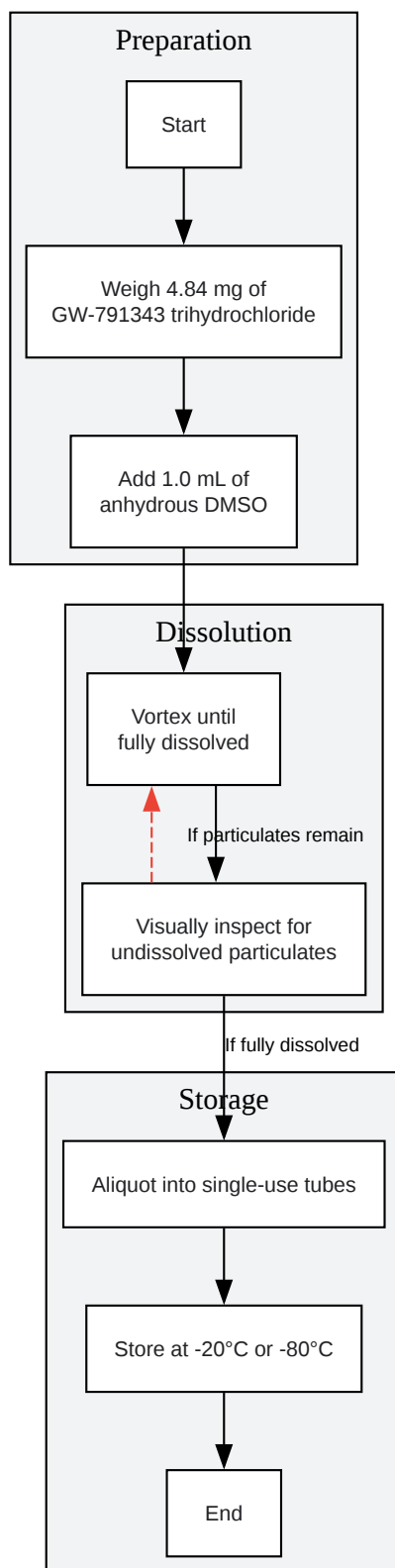
- Pre-weighing Preparations:
 - Ensure the analytical balance is calibrated and level.
 - Place a sterile microcentrifuge tube on the balance and tare to zero.
- Weighing **GW-791343**:
 - Carefully weigh out 4.84 mg of **GW-791343** trihydrochloride into the tared tube.
 - Calculation:
 - Desired Concentration (C) = 10 mM = 0.010 mol/L
 - Desired Volume (V) = 1 mL = 0.001 L
 - Molecular Weight (MW) = 483.81 g/mol
 - Mass (m) = C x V x MW = 0.010 mol/L x 0.001 L x 483.81 g/mol = 0.0048381 g = 4.84 mg
- Adding DMSO:
 - Using a calibrated micropipette, add 1.0 mL of anhydrous DMSO to the microcentrifuge tube containing the weighed **GW-791343**.
- Dissolution:
 - Cap the tube securely.
 - Vortex the solution vigorously for 1-2 minutes until the solid is completely dissolved.

- Visually inspect the solution against a light source to ensure there are no undissolved particulates. If particulates remain, continue vortexing and consider gentle warming (e.g., in a 37°C water bath for a few minutes).
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This minimizes freeze-thaw cycles and protects the compound from light degradation.
 - Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and date of preparation.
 - Store the aliquots at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage (up to 12 months). Avoid repeated freeze-thaw cycles.

Working Solution Preparation:

For cell-based assays, it is crucial to dilute the DMSO stock solution in the appropriate cell culture medium to a final DMSO concentration that is non-toxic to the cells (typically $\leq 0.5\%$, with $\leq 0.1\%$ being ideal). Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Experimental Workflow Diagram



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Caption: Workflow for preparing **GW-791343** stock solution.

P2X7 Receptor Signaling Pathway

GW-791343 exerts its effects by modulating the P2X7 receptor, an ATP-gated ion channel.

Activation of the P2X7 receptor by high concentrations of extracellular ATP leads to the opening of a non-selective cation channel, resulting in Na⁺ and Ca²⁺ influx and K⁺ efflux. This ion flux triggers a cascade of downstream signaling events.



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Caption: P2X7 receptor signaling pathway modulation.

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